

In-Depth Technical Guide: Isolation of Methyl Carbazole-3-Carboxylate from Clausena lansium

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Compound of Interest

Compound Name: Methyl Carbazole-3-Carboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isolation, characterization, and biological activity of **Methyl Carbazole-3-Carboxylate**, a carbazole alkaloid sourced from the plant Clausena lansium (Wampee). This document details the experimental protocols for extraction and purification, presents spectroscopic and cytotoxic data, and explores the potential therapeutic relevance of this natural compound.

Introduction

Clausena lansium (Lour.) Skeels, a fruit-bearing tree in the Rutaceae family, is widely distributed in Southern China and Southeast Asia. Various parts of the plant have been used in traditional medicine to treat a range of ailments, including cough, asthma, and gastrointestinal diseases. Phytochemical investigations have revealed that Clausena lansium is a rich source of bioactive carbazole alkaloids, which have demonstrated diverse pharmacological activities, including anti-inflammatory, antimicrobial, neuroprotective, and cytotoxic effects.

Methyl Carbazole-3-Carboxylate is a specific carbazole alkaloid that has been isolated from the peels and stems of Clausena lansium. Its cytotoxic properties against certain cancer cell lines suggest its potential as a lead compound in drug discovery and development. This guide aims to provide researchers with the necessary technical information to isolate, identify, and further investigate this promising natural product.



Experimental Protocols

The following sections outline the detailed methodologies for the isolation and characterization of **Methyl Carbazole-3-Carboxylate** from Clausena lansium.

Plant Material Collection and Preparation

Fresh peels or stems of Clausena lansium should be collected and authenticated by a plant taxonomist. The plant material is then washed, air-dried in the shade, and pulverized into a coarse powder to increase the surface area for efficient extraction.

Extraction of Crude Alkaloids

A general protocol for the extraction of carbazole alkaloids from Clausena lansium involves the following steps:

- Maceration/Reflux: The powdered plant material is extracted exhaustively with 95% methanol or 70% ethanol at room temperature or under reflux. The extraction is typically repeated three times to ensure maximum recovery of the compounds.
- Concentration: The combined extracts are filtered and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- Solvent Partitioning: The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as petroleum ether, ethyl acetate, and n-butanol.
 The carbazole alkaloids are typically enriched in the ethyl acetate fraction.

Isolation and Purification of Methyl Carbazole-3-Carboxylate

The ethyl acetate fraction is subjected to chromatographic techniques for the isolation of individual compounds.

 Silica Gel Column Chromatography: The dried ethyl acetate extract is adsorbed onto a small amount of silica gel and loaded onto a silica gel column (100-200 mesh). The column is then eluted with a gradient of petroleum ether-acetone or hexane-ethyl acetate, starting from a low polarity and gradually increasing the polarity.



- Fraction Collection and Analysis: Fractions are collected and monitored by thin-layer chromatography (TLC) using an appropriate solvent system. Fractions with similar TLC profiles are combined.
- Further Purification: The fractions containing Methyl Carbazole-3-Carboxylate are further purified by repeated column chromatography or by using other techniques such as preparative TLC or High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

Data Presentation

This section summarizes the key quantitative data for **Methyl Carbazole-3-Carboxylate**.

Physicochemical Properties

Property	Value	
Molecular Formula	C14H11NO2	
Molecular Weight	225.24 g/mol	
Appearance	To be determined upon isolation	
CAS Number	97931-41-4	

Spectroscopic Data

The structural elucidation of **Methyl Carbazole-3-Carboxylate** is confirmed through various spectroscopic methods.

Table 1: Spectroscopic Data for Methyl 9H-carbazole-3-carboxylate



Technique	Data	
¹ H NMR (400 MHz, CDCl ₃)	δ (ppm): 8.31 (d, J = 1.9 Hz, 1H), 7.78 (dd, J = 8.4, 1.9 Hz, 1H), 6.68 (d, J = 8.4 Hz, 1H), 4.65 (s, 2H), 3.84 (s, 3H)	
¹³ C NMR (125 MHz, CDCl ₃)	δ (ppm): 165.8, 150.7, 141.0, 131.1, 121.1, 113.1, 82.1, 51.9	
Mass Spectrometry (ESI-MS)	m/z: 226 [M+H]+	

Note: The provided NMR data is from a synthetic source and serves as a reference for the characterization of the natural product.

Biological Activity: Cytotoxicity

Methyl Carbazole-3-Carboxylate has demonstrated cytotoxic activity against human cancer cell lines.

Table 2: Cytotoxicity of Methyl Carbazole-3-Carboxylate

Cell Line	Cancer Type	IC₅₀ (μg/mL)
H1299	Non-small cell lung carcinoma	6.19 - 26.84
SMMC-7721	Hepatocellular carcinoma	6.19 - 26.84

IC₅₀ values represent the concentration of the compound that inhibits 50% of cell growth.[1]

Mandatory Visualizations Experimental Workflow

The following diagram illustrates the general workflow for the isolation of **Methyl Carbazole-3-Carboxylate**.



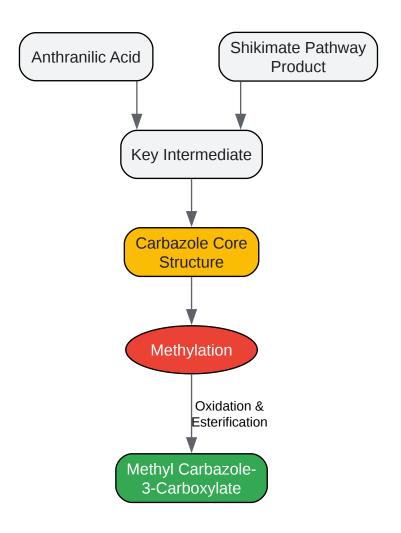


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Figure 1. General workflow for the isolation of **Methyl Carbazole-3-Carboxylate**.

Potential Biosynthetic Relationship

The biosynthesis of carbazole alkaloids in plants is a complex process. The following diagram illustrates a simplified potential relationship in the biosynthesis of carbazole alkaloids, starting from a common precursor.



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Figure 2. Simplified potential biosynthetic pathway of carbazole alkaloids.

Discussion and Future Perspectives

The isolation of **Methyl Carbazole-3-Carboxylate** from Clausena lansium provides a valuable natural product with demonstrated cytotoxic activity. The detailed protocols provided in this



guide will facilitate its further investigation by researchers in the fields of natural product chemistry and drug discovery.

The cytotoxic data warrants further studies to elucidate the mechanism of action. Investigating the specific signaling pathways affected by **Methyl Carbazole-3-Carboxylate** is a crucial next step. While the general class of carbazole alkaloids has been shown to interact with various cellular targets, the specific molecular interactions of this compound remain to be explored. Future research could focus on its effects on key cellular processes such as apoptosis, cell cycle regulation, and angiogenesis in relevant cancer cell models.

Furthermore, structure-activity relationship (SAR) studies could be initiated by synthesizing analogs of **Methyl Carbazole-3-Carboxylate** to optimize its cytotoxic potency and selectivity. The development of more efficient and scalable isolation or synthetic methods would also be beneficial for producing sufficient quantities for advanced preclinical studies.

In conclusion, **Methyl Carbazole-3-Carboxylate** represents a promising starting point for the development of new anticancer agents. This technical guide serves as a foundational resource for scientists and researchers to build upon in their efforts to unlock the full therapeutic potential of this natural compound.

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References

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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